

An In-Depth Technical Guide to the Physicochemical Properties of 4''-Hydroxyisojasminin

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Compound of Interest

Compound Name: 4''-Hydroxyisojasminin

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4''-Hydroxyisojasminin is a naturally occurring secoiridoid glucoside, a class of compounds known for their diverse biological activities. Isolated from species of the *Jasminum* genus, notably *Jasminum mesnyi*, this molecule is of growing interest to the scientific community. This technical guide provides a comprehensive overview of the known physicochemical properties of **4''-Hydroxyisojasminin**, alongside detailed experimental methodologies for its study. The information presented herein is intended to serve as a foundational resource for researchers engaged in natural product chemistry, pharmacology, and drug discovery and development.

Physicochemical Properties

While extensive experimental data for **4''-Hydroxyisojasminin** is not widely available in the public domain, a combination of data from chemical databases and information on structurally related compounds allows for the compilation of its key physicochemical characteristics.

General Properties

Property	Value	Source
Molecular Formula	C ₂₆ H ₃₈ O ₁₃	PubChem[1]
Molecular Weight	558.6 g/mol	PubChem[1]
Exact Mass	558.23124126 Da	PubChem[1]
Appearance	White amorphous powder (inferred from related compounds)	[2]
CAS Number	135378-09-5	PubChem[1]

Computed Properties

Computational models provide valuable insights into the behavior of molecules and are often used in the initial stages of drug development.

Property	Value	Computational Method	Source
XLogP3-AA	-1.4	XLogP3 3.0	PubChem[1]
Hydrogen Bond Donors	6	Cactvs 3.4.8.18	PubChem[1]
Hydrogen Bond Acceptors	13	Cactvs 3.4.8.18	PubChem[1]
Rotatable Bond Count	3	Cactvs 3.4.8.18	PubChem[1]
Topological Polar Surface Area	202 Å ²	Cactvs 3.4.8.18	PubChem[1]

Note: Experimental data for melting point, boiling point, and pKa of **4''-Hydroxyisojasminin** are not readily available in the surveyed literature.

Spectroscopic Data

Detailed spectroscopic data is crucial for the unequivocal identification and structural elucidation of natural products. While specific spectra for **4''-Hydroxyisojasminin** are not publicly available, the following sections describe the expected spectral characteristics based on its structure and data from similar secoiridoid glucosides.[3][4]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the structure of organic molecules. For **4''-Hydroxyisojasminin**, both ^1H and ^{13}C NMR would be essential for confirming its constitution and stereochemistry.

- ^1H NMR: The proton spectrum would be complex, showing signals for the olefinic protons of the secoiridoid core, the acetal proton, and a series of overlapping signals for the methylene and methine protons of both the aglycone and the glucose moiety. The anomeric proton of the glucose unit would likely appear as a doublet in the region of δ 4.5-5.5 ppm.
- ^{13}C NMR: The carbon spectrum would display 26 distinct signals corresponding to each carbon atom in the molecule. Key signals would include those for the carbonyl groups of the ester and lactone functionalities, the olefinic carbons, the acetal carbon, and the carbons of the glucose unit.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

- High-Resolution Mass Spectrometry (HRMS): Would be used to confirm the elemental composition ($\text{C}_{26}\text{H}_{38}\text{O}_{13}$) by providing a highly accurate mass measurement.[2]
- Tandem Mass Spectrometry (MS/MS): Would reveal characteristic fragmentation patterns, including the loss of the glucose moiety (162 Da) and fragmentation of the secoiridoid aglycone, which would be invaluable for structural confirmation.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **4''-Hydroxyisojasminin** is expected to show characteristic absorption bands for:

- O-H stretching: A broad band around 3400 cm^{-1} due to the multiple hydroxyl groups.
- C-H stretching: Bands in the region of $2850\text{-}3000\text{ cm}^{-1}$.
- C=O stretching: Strong absorptions around $1700\text{-}1750\text{ cm}^{-1}$ corresponding to the ester and lactone carbonyl groups.
- C=C stretching: A band around 1650 cm^{-1} for the carbon-carbon double bond.
- C-O stretching: Multiple bands in the fingerprint region ($1000\text{-}1300\text{ cm}^{-1}$) due to the various C-O bonds in the ester, ether, and alcohol functionalities.[\[2\]](#)

UV-Vis Spectroscopy

UV-Vis spectroscopy provides information about the conjugated systems within a molecule.

Secoiridoids typically exhibit characteristic UV absorption maxima. For **4''-**

Hydroxyisojasminin, an absorption maximum (λ_{max}) is expected in the range of $230\text{-}290\text{ nm}$, which is characteristic of the enol-ether system of the secoiridoid chromophore.[\[2\]](#)[\[3\]](#)

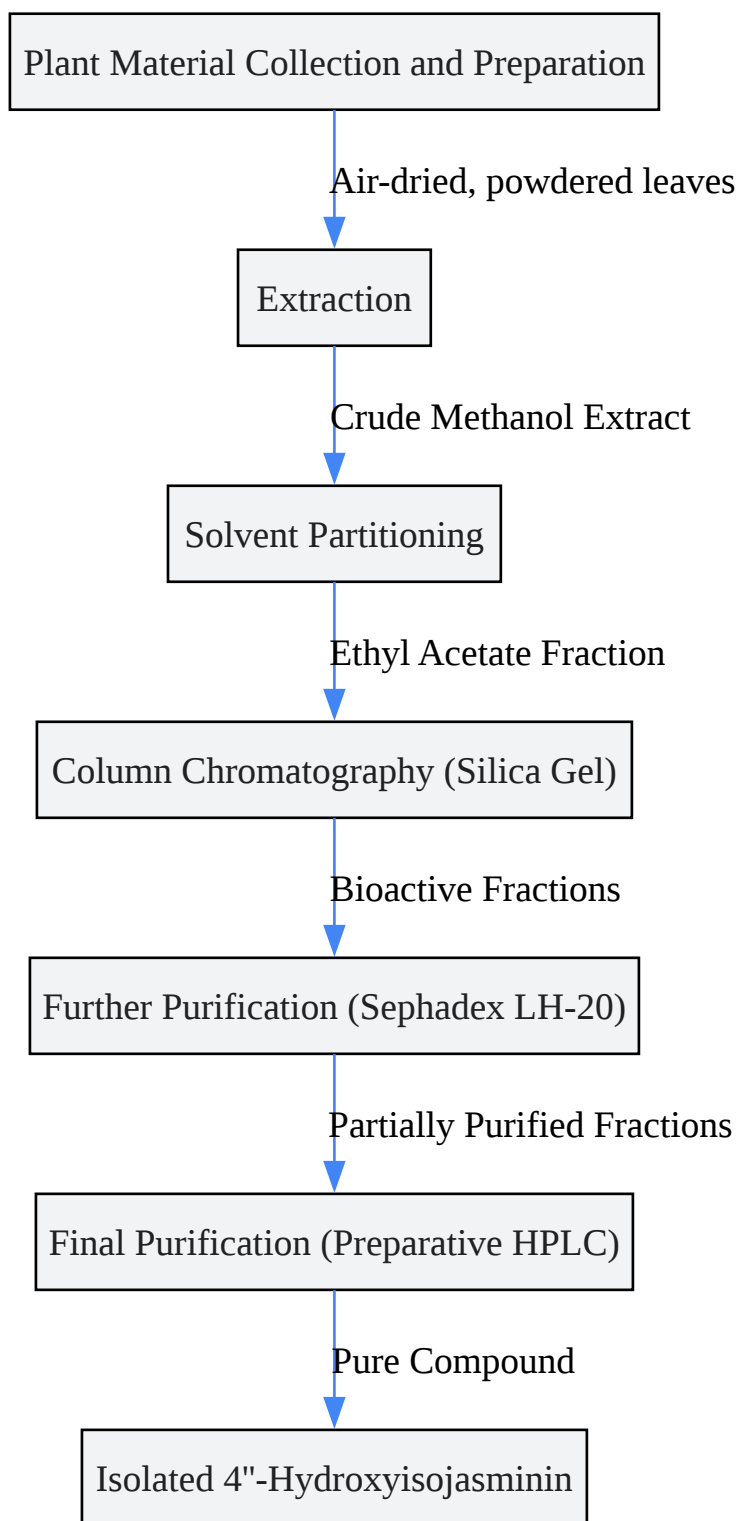
Experimental Protocols

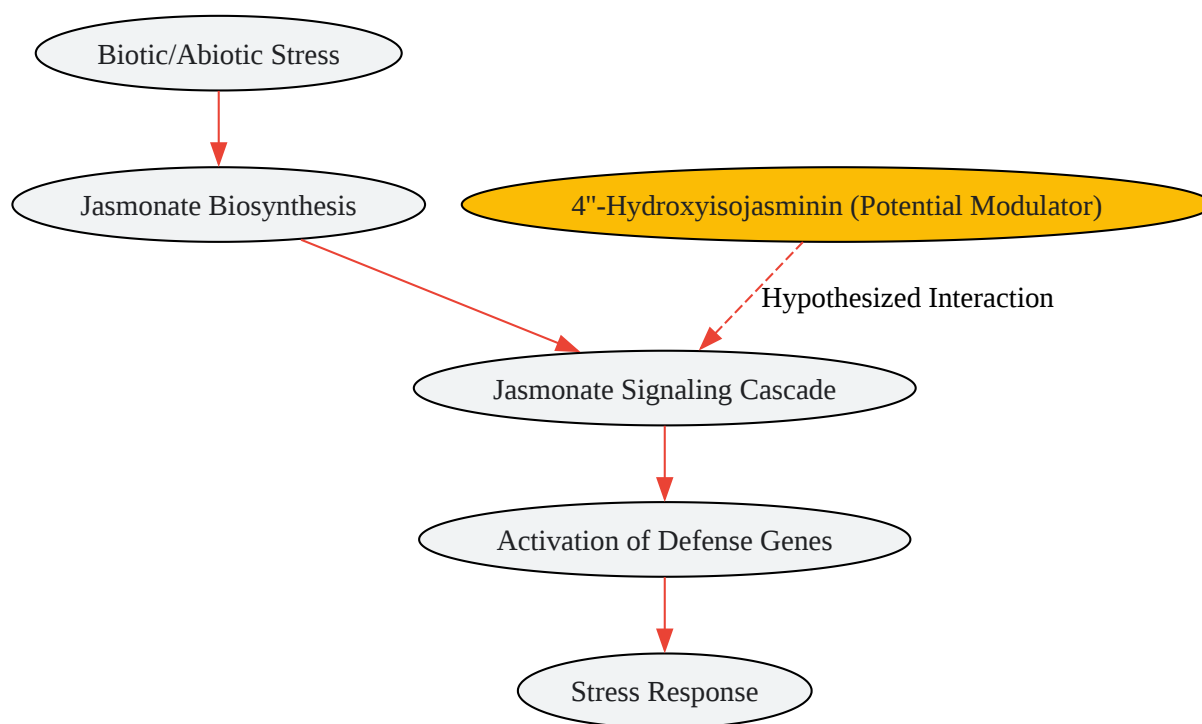
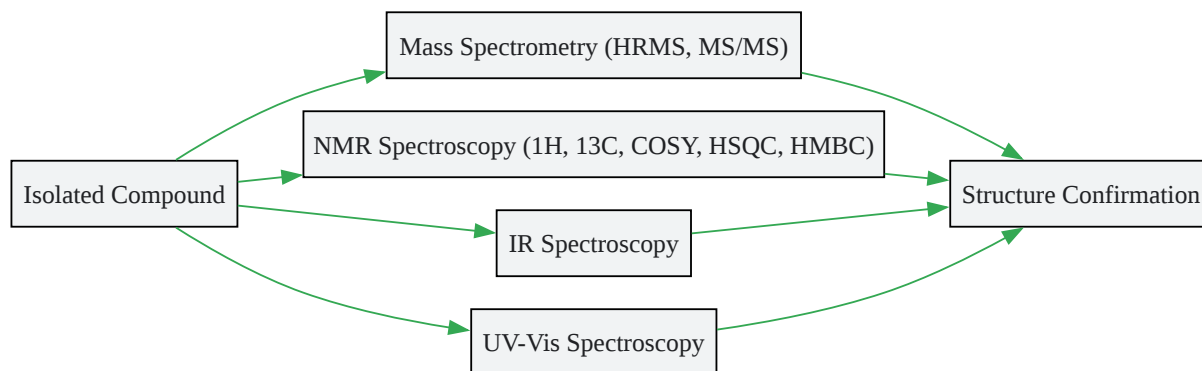
The following sections provide detailed methodologies for the key experiments related to the study of **4''-Hydroxyisojasminin**. These protocols are based on established methods for the isolation and characterization of secoiridoid glucosides from plant sources.

Isolation and Purification of 4''-Hydroxyisojasminin

This protocol describes a general procedure for the extraction and isolation of **4''-**

Hydroxyisojasminin from the leaves of *Jasminum mesnyi*.





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